

# A Comprehensive Technical Guide to 5-Methylhept-3-ene

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 5-Methylhept-3-ene

Cat. No.: B12516979

[Get Quote](#)

This technical guide provides an in-depth overview of **5-Methylhept-3-ene**, catering to researchers, scientists, and professionals in drug development. This document covers its chemical identity, physicochemical properties, a representative synthesis protocol, spectroscopic analysis, and a discussion of its potential biological activities and toxicology.

## Chemical Identity and Properties

**5-Methylhept-3-ene** is an unsaturated hydrocarbon with the molecular formula  $C_8H_{16}$ . It exists as a mixture of (E) and (Z) stereoisomers, each of which can also be chiral at the C5 position. The general CAS number for the mixture of isomers is 13172-91-3.[1]

## Stereoisomers

- **(E)-5-Methylhept-3-ene**: The trans isomer, with the CAS number 53510-18-2.
- **(Z)-5-Methylhept-3-ene**: The cis isomer, identified by PubChem CID 5364727.[2]
- **(E,5R)-5-methylhept-3-ene**: A specific enantiomer of the trans isomer.

## Physicochemical Data

A summary of the key physicochemical properties of **5-Methylhept-3-ene** is presented in the table below.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>16</sub>	[1]
Molecular Weight	112.21 g/mol	[1]
CAS Number (Isomer Mixture)	13172-91-3	[1]
(E)-Isomer CAS Number	53510-18-2	
(Z)-Isomer PubChem CID	5364727	[2]
Boiling Point (Predicted)	115-125 °C	
Density (Predicted)	-0.72 g/cm <sup>3</sup>	
LogP (Predicted)	3.4	[2]

## Synthesis of 5-Methylhept-3-ene: A Representative Protocol

While a specific, detailed experimental protocol for the synthesis of **5-methylhept-3-ene** is not readily available in the searched literature, a plausible and common method for its preparation is the Wittig reaction. This reaction involves the coupling of a phosphorus ylide with an aldehyde or ketone. For the synthesis of **5-methylhept-3-ene**, one possible route is the reaction of the ylide derived from propyltriphenylphosphonium bromide with 2-pentanone.

### Proposed Experimental Protocol: Wittig Reaction

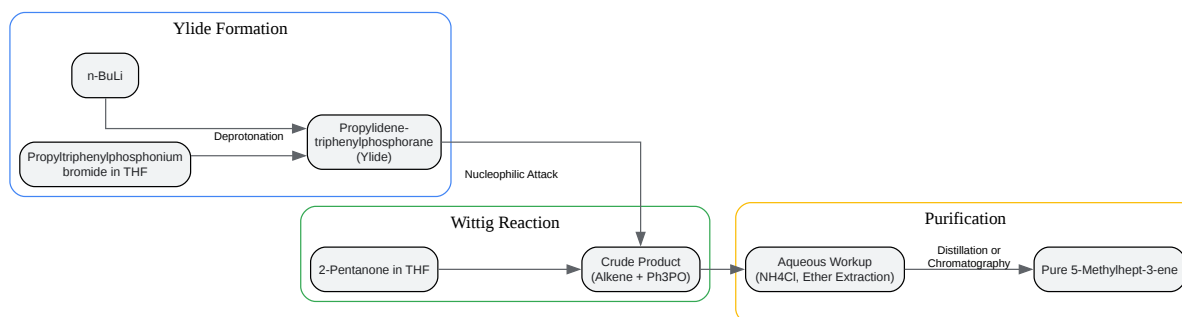
Materials:

- Propyltriphenylphosphonium bromide
- n-Butyllithium (n-BuLi) in hexanes (e.g., 2.5 M)
- 2-Pentanone

- Anhydrous tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH<sub>4</sub>Cl) solution
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Standard laboratory glassware for air-sensitive reactions

Procedure:

- **Ylide Formation:** In a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen or argon), suspend propyltriphenylphosphonium bromide (1.1 equivalents) in anhydrous THF. Cool the suspension to 0 °C in an ice bath. Slowly add n-butyllithium (1.0 equivalent) dropwise via a syringe. The solution will typically develop a deep red or orange color, indicating the formation of the ylide. Allow the mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional 1-2 hours.
- **Reaction with 2-Pentanone:** Cool the ylide solution back down to 0 °C. In a separate flame-dried flask, dissolve 2-pentanone (1.0 equivalent) in a minimal amount of anhydrous THF. Add the 2-pentanone solution to the ylide solution dropwise via a syringe. After the addition is complete, allow the reaction mixture to warm to room temperature and stir overnight.
- **Work-up and Purification:** Quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride. Transfer the mixture to a separatory funnel and add diethyl ether. Separate the organic layer from the aqueous layer. Wash the organic layer sequentially with water and then with brine. Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter off the drying agent and concentrate the filtrate using a rotary evaporator. The crude product will contain the desired alkene and triphenylphosphine oxide as a major byproduct.
- **Purification:** Purify the crude product by fractional distillation or column chromatography on silica gel to isolate the **5-methylhept-3-ene**.



[Click to download full resolution via product page](#)

A representative workflow for the synthesis of **5-methylhept-3-ene** via the Wittig reaction.

## Spectroscopic Analysis

Detailed, experimentally obtained spectra for **5-methylhept-3-ene** are not readily available in public databases. However, based on the known principles of spectroscopic interpretation for alkenes, the following characteristic signals can be expected.

### <sup>1</sup>H NMR Spectroscopy

The proton NMR spectrum is expected to show signals in the olefinic region ( $\delta$  5.0-5.6 ppm) for the hydrogens on the double bond. The allylic protons would appear further downfield than typical alkane protons. The terminal methyl and ethyl groups would show characteristic multiplets in the upfield region ( $\delta$  0.8-1.5 ppm). The coupling constants between the olefinic protons would be indicative of the stereochemistry (typically larger for the trans isomer).

### <sup>13</sup>C NMR Spectroscopy

The carbon NMR spectrum would be characterized by peaks for the  $sp^2$  hybridized carbons of the double bond in the range of  $\delta$  115-140 ppm.[3] The  $sp^3$  hybridized carbons of the alkyl

groups would appear in the upfield region ( $\delta$  10-40 ppm).

## Infrared (IR) Spectroscopy

The IR spectrum of **5-methylhept-3-ene** is expected to exhibit characteristic C-H stretching vibrations for the  $sp^2$  carbons of the double bond at wavenumbers just above  $3000\text{ cm}^{-1}$ . The C=C stretching vibration should appear in the region of  $1640\text{-}1680\text{ cm}^{-1}$ .<sup>[4]</sup> C-H stretching vibrations for the  $sp^3$  carbons will be observed just below  $3000\text{ cm}^{-1}$ .<sup>[4]</sup>

## Mass Spectrometry

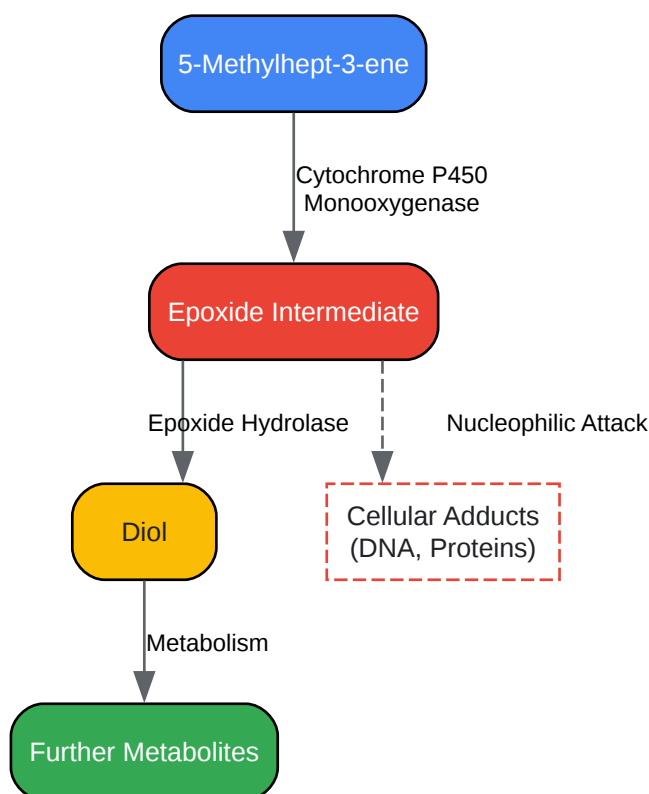
In the mass spectrum, the molecular ion peak ( $M^+$ ) would be expected at  $m/z$  112. The fragmentation pattern of alkanes and alkenes typically involves the loss of alkyl radicals.<sup>[5]</sup> Common fragments would likely correspond to the loss of methyl ( $M-15$ ), ethyl ( $M-29$ ), and propyl ( $M-43$ ) groups.

## Biological Activity and Toxicology

There is currently no specific information available in the scientific literature regarding the biological activity or signaling pathways of **5-methylhept-3-ene**. However, general information on the biological effects of alkenes can provide some insights.

Alkenes can be metabolized by various microorganisms.<sup>[6]</sup> The toxicity of some aliphatic alkenes is associated with their metabolic activation by enzymes such as cytochrome P450 to form reactive epoxides, which can then interact with cellular macromolecules. Studies on C8 to C10 1-alkenes have shown that they are absorbed into the bloodstream upon inhalation and can accumulate in organs.<sup>[7]</sup>

The environmental fate of alkenes is influenced by factors such as their volatility, water solubility, and susceptibility to biodegradation.<sup>[8][9]</sup> Branched alkenes may have different degradation rates compared to their linear counterparts.<sup>[8]</sup>



[Click to download full resolution via product page](#)

A potential metabolic pathway for alkenes, which may be applicable to **5-methylhept-3-ene**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 5-Methyl-3-heptene (cis-and trans-mixture) | C<sub>8</sub>H<sub>16</sub> | CID 5462826 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. (Z)-5-Methylhept-3-ene | C<sub>8</sub>H<sub>16</sub> | CID 5364727 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. [chemguide.co.uk](https://chemguide.co.uk) [[chemguide.co.uk](https://chemguide.co.uk)]
- 4. 12.6 Infrared Spectra of Some Common Functional Groups – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 [[ncstate.pressbooks.pub](https://ncstate.pressbooks.pub)]
- 5. [chem.libretexts.org](https://chem.libretexts.org) [[chem.libretexts.org](https://chem.libretexts.org)]

- [6. Impacts of Nutrients on Alkene Biodegradation Rates and Microbial Community Composition in Enriched Consortia from Natural Inocula - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. Inhalation kinetics of C8 to C10 1-alkenes and iso-alkanes in the rat after repeated exposures - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [8. Prediction of the Fate of Organic Compounds in the Environment From Their Molecular Properties: A Review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. tutorchase.com \[tutorchase.com\]](#)
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 5-Methylhept-3-ene]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12516979/docs#a-comprehensive-technical-guide-to-5-methylhept-3-ene\]](https://www.benchchem.com/product/b12516979/docs#a-comprehensive-technical-guide-to-5-methylhept-3-ene)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check